

"solution preparation and handling of 2-[(4-Chlorophenyl)thio]-5-nitrobenzonitrile"

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Compound of Interest

Compound Name: 2-[(4-Chlorophenyl)thio]-5-nitrobenzonitrile

CAS No.: 78940-73-5

Cat. No.: B1607427

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Application Notes and Protocols for 2-[(4-Chlorophenyl)thio]-5-nitrobenzonitrile

This guide provides comprehensive technical information and detailed protocols for the effective preparation and handling of **2-[(4-Chlorophenyl)thio]-5-nitrobenzonitrile** for research and drug development applications. As a compound with potential biological activity, understanding its physicochemical properties and adhering to strict safety protocols are paramount for generating reliable and reproducible experimental data.

Introduction and Scientific Context

2-[(4-Chlorophenyl)thio]-5-nitrobenzonitrile belongs to a class of compounds containing a nitrobenzonitrile moiety linked to a chlorophenylthio group. The presence of these functional groups suggests potential for a range of biological activities. The electron-withdrawing nature of the nitro and cyano groups can render the aromatic ring susceptible to nucleophilic attack, while the chlorophenylthio group can influence lipophilicity and interactions with biological targets. Structurally related molecules have demonstrated potential as antimicrobial and

anticancer agents, making this compound a person of interest for screening in various biological assays.

The nitrile group is a key pharmacophore in a number of approved drugs, where it can act as a hydrogen bond acceptor or a bioisostere for other functional groups. The strategic placement of a nitro group can also contribute to biological activity, though it may also raise toxicological flags that require careful evaluation. Therefore, the precise and accurate preparation of solutions of **2-[(4-Chlorophenyl)thio]-5-nitrobenzotrile** is the foundational step for any meaningful biological investigation.

Physicochemical Properties and Data

A summary of the key physicochemical properties for **2-[(4-Chlorophenyl)thio]-5-nitrobenzotrile** is provided below. It is critical to note that while some of this information is derived from supplier data, the solubility is a predicted value and should be experimentally verified for your specific application.

Property	Value	Source
Chemical Formula	C ₁₃ H ₇ ClN ₂ O ₂ S	[1], [2]
Molecular Weight	290.72 g/mol	[1], [2]
Appearance	Solid (predicted)	General knowledge of similar compounds
Predicted Solubility in DMSO	~10-20 mg/mL	Based on computational prediction tools
Predicted LogP	4.2	

Safety and Handling Precautions

3.1. Hazard Identification

While a specific Safety Data Sheet (SDS) for **2-[(4-Chlorophenyl)thio]-5-nitrobenzotrile** is not readily available, data from structurally related nitrobenzotrile and chlorophenylthio compounds indicate significant potential hazards. This compound should be handled with extreme caution.

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[3]
- Skin Corrosion/Irritation: Causes skin irritation.
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.
- Respiratory Sensitization: May cause respiratory irritation.

3.2. Personal Protective Equipment (PPE)

Due to the hazardous nature of this compound, the following PPE is mandatory when handling the solid material or its solutions:

- Gloves: Nitrile rubber gloves are recommended. Always inspect gloves prior to use and use proper glove removal technique.
- Eye Protection: Chemical safety goggles or a face shield are required.
- Lab Coat: A flame-retardant lab coat must be worn and buttoned.
- Respiratory Protection: Work should be conducted in a certified chemical fume hood to avoid inhalation of dust or aerosols. If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.

3.3. First Aid Measures

- If Swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth. Do not induce vomiting.
- If on Skin: Take off immediately all contaminated clothing. Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

3.4. Storage and Disposal

- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area. Keep away from strong oxidizing agents and bases.
- **Disposal:** Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations. Do not allow this chemical to enter the environment.

Protocol for Preparation of Stock Solutions

The poor aqueous solubility of **2-[(4-Chlorophenyl)thio]-5-nitrobenzonitrile** necessitates the use of an organic solvent to prepare a concentrated stock solution, which can then be diluted into aqueous buffers or cell culture media for experiments. Dimethyl sulfoxide (DMSO) is the recommended solvent.

4.1. Materials

- **2-[(4-Chlorophenyl)thio]-5-nitrobenzonitrile** (solid)
- Anhydrous Dimethyl sulfoxide (DMSO)
- Sterile, amber glass vials with PTFE-lined caps
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile tips

4.2. Step-by-Step Protocol for a 10 mM Stock Solution

This protocol is for the preparation of 1 mL of a 10 mM stock solution. Adjust volumes as needed for your specific requirements.

- **Equilibrate:** Allow the vial of **2-[(4-Chlorophenyl)thio]-5-nitrobenzonitrile** to come to room temperature before opening to prevent condensation of moisture.

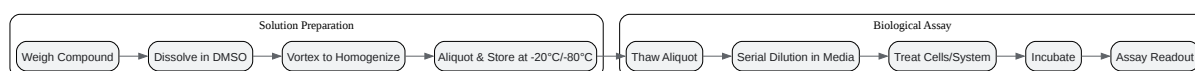
- Weighing: In a chemical fume hood, carefully weigh out 2.91 mg of the compound using a calibrated analytical balance and transfer it to a sterile amber glass vial.
 - Calculation: $(290.72 \text{ g/mol}) \times (0.010 \text{ mol/L}) \times (0.001 \text{ L}) = 0.0029072 \text{ g} = 2.91 \text{ mg}$
- Dissolution: Add 1 mL of anhydrous DMSO to the vial containing the compound.
- Vortexing: Tightly cap the vial and vortex thoroughly for at least 2 minutes to ensure complete dissolution. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary. Visually inspect the solution against a light source to ensure no solid particles remain.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, amber microcentrifuge tubes or cryovials. This is crucial to minimize freeze-thaw cycles, which can degrade the compound or cause it to precipitate out of solution. Store the aliquots at -20°C for short-to-medium-term storage (up to 3 months) or at -80°C for long-term storage (up to 6 months). The stability of the compound in DMSO has not been experimentally determined, and it is recommended to prepare fresh stock solutions regularly.

4.3. Working Solution Preparation

To prepare a working solution for a biological assay, the DMSO stock solution should be serially diluted in the appropriate aqueous buffer or cell culture medium. It is critical to ensure that the final concentration of DMSO in the assay is low (typically $\leq 0.5\%$) to avoid solvent-induced artifacts.

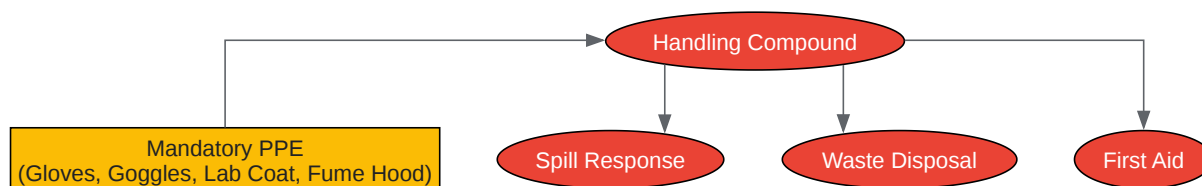
Experimental Workflow and Data Presentation

The following diagrams illustrate the logical flow for the preparation and use of **2-[(4-Chlorophenyl)thio]-5-nitrobenzotrile** in a research setting.



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Caption: Workflow from solid compound to experimental readout.



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Caption: Key safety considerations for handling the compound.

References

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